

Chemical formula and molecular weight of 2,4-Heptadienal

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Compound of Interest

Compound Name: 2,4-Heptadienal

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In-Depth Technical Guide to 2,4-Heptadienal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,4-Heptadienal**, alongside a detailed experimental protocol for its synthesis and a visualization of its formation pathway in biological systems. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry, biochemistry, and drug development.

Core Compound Information

2,4-Heptadienal is an organic compound classified as a medium-chain, polyunsaturated aldehyde.^[1] It is a volatile compound naturally found in various foods and is also used as a flavoring agent.^{[1][2]} The presence of a conjugated diene and an aldehyde functional group makes it a reactive molecule.^[3]

Chemical Structure and Properties

- Chemical Formula: C₇H₁₀O^{[4][5][6]}
- Molecular Weight: 110.15 g/mol ^[4]
- IUPAC Name: (2E,4E)-hepta-2,4-dienal^{[1][4]}

- Synonyms: trans,trans-**2,4-Heptadienal**, (E,E)-**2,4-Heptadienal**[\[4\]](#)[\[5\]](#)

The following table summarizes the key quantitative data for **2,4-Heptadienal**:

Property	Value	Source(s)
Physical State	Colorless to pale yellow liquid	[3] [7]
Boiling Point	84-84.5 °C	
Density	0.881 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.534	
Flash Point	150.00 °F (65.56 °C)	[8]
Vapor Pressure	1.044 mmHg at 25 °C (estimated)	[7]
Water Solubility	Insoluble	[9] [10]
LogP	1.59	[9]

Experimental Protocols

The following is a representative protocol for the synthesis of (2E,4Z)-**2,4-Heptadienal**, based on a published concise synthesis method.[\[11\]](#) This multi-step synthesis involves the conversion of a commercially available starting material to the target aldehyde.

Synthesis of (2E,4Z)-2,4-Heptadienal

Materials and Reagents:

- (Z)-2-penten-1-ol
- Activated Manganese Dioxide (MnO₂)
- (Carboethoxymethylene)triphenylphosphorane
- Benzoic acid

- Lithium Aluminum Hydride (LiAlH_4)
- Anhydrous Diethyl Ether
- Hexane
- Ethyl Acetate
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)
- Saturated aqueous Sodium Chloride (NaCl)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica Gel for column chromatography

Procedure:

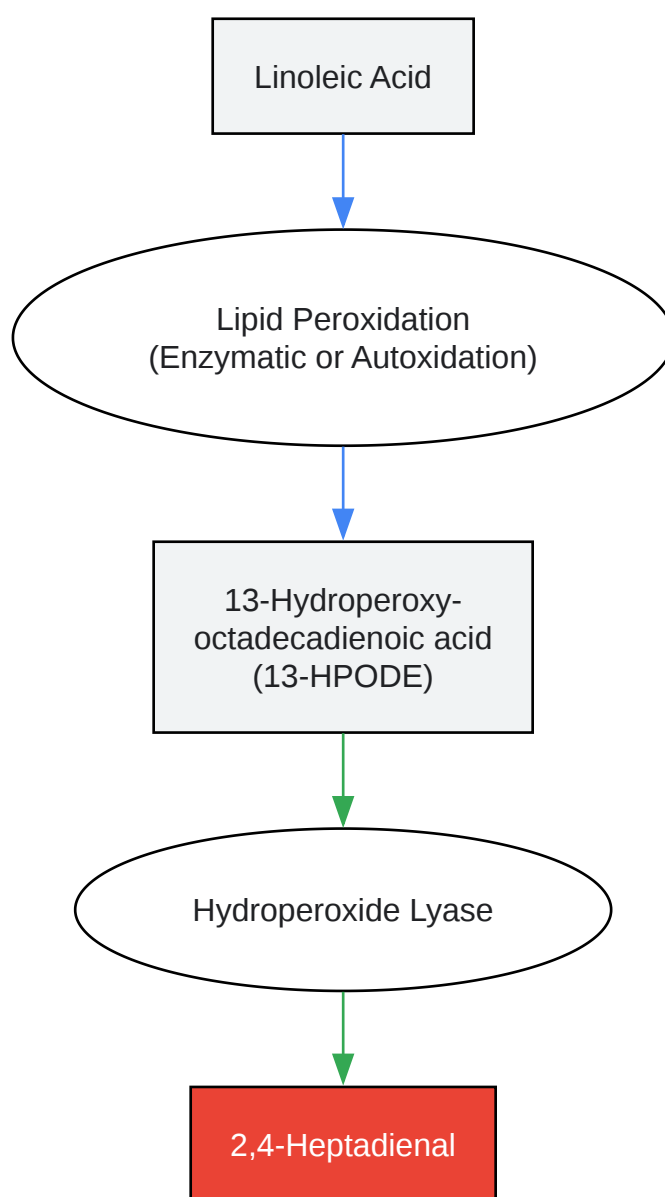
- Step 1: Oxidation of (Z)-2-penten-1-ol to (Z)-2-pentenal.
 - Dissolve (Z)-2-penten-1-ol in a suitable solvent such as dichloromethane.
 - Add activated MnO_2 in excess (typically 5-10 equivalents).
 - Stir the mixture vigorously at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, filter the reaction mixture through a pad of celite to remove the MnO_2 .
 - Concentrate the filtrate under reduced pressure to obtain crude (Z)-2-pentenal, which can be used in the next step without further purification.
- Step 2: Wittig reaction to form ethyl-(2E,4Z)-2,4-heptadienoate.
 - In a separate flask, dissolve the crude (Z)-2-pentenal, (carboethoxymethylene)triphenylphosphorane, and a catalytic amount of benzoic acid in an appropriate solvent like toluene.
 - Heat the mixture to reflux and monitor the reaction by TLC.

- After the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure ethyl-(2E,4Z)-2,4-heptadienoate.
- Step 3: Reduction to (2E,4Z)-2,4-heptadien-1-ol.
 - Prepare a suspension of LiAlH_4 in anhydrous diethyl ether in a flask under an inert atmosphere (e.g., nitrogen or argon) and cool to 0 °C.
 - Slowly add a solution of ethyl-(2E,4Z)-2,4-heptadienoate in anhydrous diethyl ether to the LiAlH_4 suspension.
 - After the addition is complete, allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC).
 - Carefully quench the reaction by the sequential addition of water, 15% aqueous NaOH, and then more water.
 - Filter the resulting precipitate and wash it with diethyl ether.
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and concentrate under reduced pressure to obtain (2E,4Z)-2,4-heptadien-1-ol.
- Step 4: Oxidation to (2E,4Z)-**2,4-heptadienal**.
 - Dissolve the (2E,4Z)-2,4-heptadien-1-ol in a suitable solvent like dichloromethane.
 - Add activated MnO_2 (2-5 equivalents) and stir the mixture at room temperature.
 - Monitor the reaction by TLC. This oxidation is typically faster than the initial oxidation of the saturated alcohol.
 - Upon completion, filter off the MnO_2 through celite and concentrate the filtrate to yield the final product, (2E,4Z)-**2,4-heptadienal**. Further purification can be achieved by column chromatography if necessary.

Signaling Pathways and Logical Relationships

2,4-Heptadienal is a known product of lipid peroxidation, a complex biological process involving the oxidative degradation of lipids. This pathway is significant in food chemistry, contributing to the aroma profile of certain foods, and in pathophysiology, as lipid peroxidation products can be biomarkers of oxidative stress.

The diagram below illustrates a simplified formation pathway of **2,4-Heptadienal** from linoleic acid, a common polyunsaturated fatty acid.



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Formation pathway of **2,4-Heptadienal** from linoleic acid.

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